

# In-Depth Technical Guide to the Nuclear Properties of Ruthenium-103

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Ruthenium-103

CAS No.: 13968-53-1

Cat. No.: B1205195

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the nuclear decay characteristics of **Ruthenium-103** ( $^{103}\text{Ru}$ ), with a focus on its half-life and gamma-ray emissions. The information presented herein is essential for applications in nuclear medicine, radiopharmaceutical research, and environmental monitoring.

## Quantitative Decay Data for Ruthenium-103

The nuclear decay properties of **Ruthenium-103** have been extensively studied and are summarized in the tables below. These values are compiled from evaluated nuclear data sources.

Table 1: Half-life of **Ruthenium-103**

Parameter	Value	Uncertainty
Half-life ( $t_{1/2}$ )	39.26 days	$\pm 0.02$ days

Table 2: Principal Gamma-ray Emissions from the Decay of **Ruthenium-103**

Energy (keV)	Intensity (%)
497.08	90.9
610.3	5.6
53.2	0.384
295.0	0.289
443.8	0.344
65.0	0.041
357.5	0.019
557.1	0.016

## Experimental Protocols

The determination of the half-life and gamma-ray energies of **Ruthenium-103** requires precise experimental techniques. The following sections outline the methodologies for these measurements.

### Determination of the Half-life of Ruthenium-103

The half-life of  $^{103}\text{Ru}$  is determined by measuring the decay of its activity over a period of time using gamma-ray spectroscopy.

Experimental Procedure:

- **Sample Preparation:** A calibrated source of  $^{103}\text{Ru}$  is prepared. For accurate measurements, the source should be in a stable, sealed container to prevent contamination and ensure a constant geometry relative to the detector. The initial activity should be high enough to provide good counting statistics over several half-lives.
- **Detector System:** A high-purity germanium (HPGe) detector is the preferred instrument due to its excellent energy resolution. The detector is coupled to a multichannel analyzer (MCA)

to acquire the gamma-ray spectrum. The detector and sample are placed in a lead shield to reduce background radiation.

- Data Acquisition:
  - The  $^{103}\text{Ru}$  source is placed at a fixed, reproducible distance from the HPGe detector.
  - A series of gamma-ray spectra are acquired at regular time intervals. The duration of each measurement should be long enough to obtain a statistically significant number of counts in the primary photopeak of  $^{103}\text{Ru}$  (497.08 keV).
  - The time interval between measurements should be a fraction of the expected half-life (e.g., every few days for  $^{103}\text{Ru}$ ). Data should be collected for a period of at least three to five half-lives to ensure an accurate decay curve.
- Data Analysis:
  - For each spectrum, the net peak area of the 497.08 keV gamma-ray is determined. This is done by subtracting the background continuum from the total counts in the peak region.
  - The natural logarithm of the net peak area (which is proportional to the activity) is plotted against the time of measurement.
  - The data points are fitted to a linear equation ( $y = mx + c$ ), where 'm' is the slope of the line.
  - The decay constant ( $\lambda$ ) is equal to the negative of the slope (-m).
  - The half-life ( $t_{1/2}$ ) is then calculated using the formula:  $t_{1/2} = \ln(2) / \lambda$ .

## Measurement of Gamma-ray Energies and Intensities

The energies and intensities of the gamma rays emitted by  $^{103}\text{Ru}$  are measured using a calibrated gamma-ray spectrometry system.

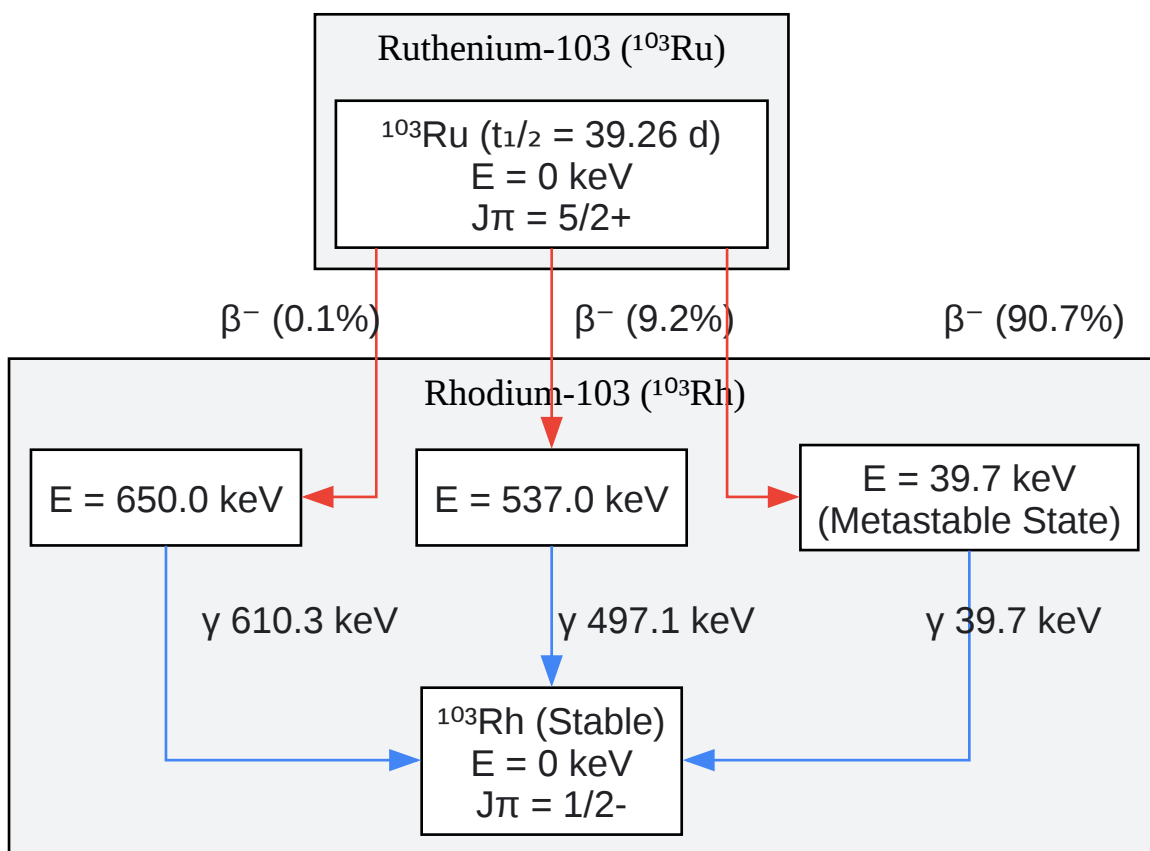
Experimental Procedure:

- Energy and Efficiency Calibration:

- The HPGe detector system is calibrated for energy and detection efficiency using a set of standard radioactive sources with well-known gamma-ray energies and intensities (e.g.,  $^{152}\text{Eu}$ ,  $^{133}\text{Ba}$ ,  $^{60}\text{Co}$ ).
- An energy calibration curve (energy vs. channel number) is generated by fitting the known energies of the standard sources to their corresponding peak positions in the MCA.
- An efficiency calibration curve (detection efficiency vs. energy) is created by plotting the known gamma-ray emission rates of the standard sources against the measured net peak areas, corrected for the source activity and measurement time.
- Sample Measurement:
  - The  $^{103}\text{Ru}$  source is placed in the same geometry as used for the calibration sources.
  - A gamma-ray spectrum is acquired for a sufficient amount of time to achieve good counting statistics for both the major and minor gamma-ray peaks.
- Data Analysis:
  - The positions (in channel number) of the various photopeaks in the  $^{103}\text{Ru}$  spectrum are identified. The energy of each gamma ray is then determined using the energy calibration curve.
  - The net peak area for each identified gamma ray is calculated.
  - The emission intensity (probability per decay) of each gamma ray is calculated by dividing the net peak area by the detection efficiency at that energy, the total number of decays during the measurement time (calculated from the source activity and half-life), and the measurement time.

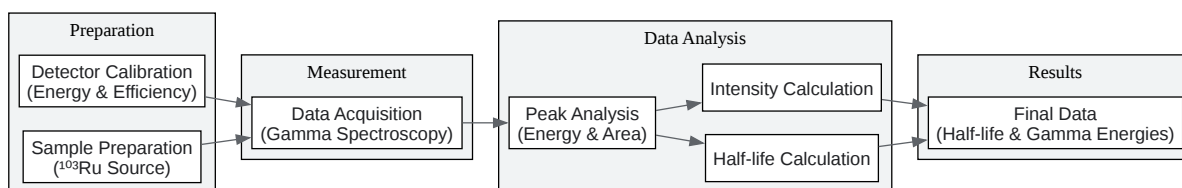
## Visualizations

The following diagrams illustrate the decay process of **Ruthenium-103** and a typical experimental workflow for its characterization.



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Caption: Decay scheme of **Ruthenium-103** to Rhodium-103.



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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

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